

Personal protective equipment for handling Fraxinellone

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Compound of Interest

Compound Name: Fraxinellone

Cat. No.: B1674054

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Safe Handling and Operational Guide for Fraxinellone

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Fraxinellone**. The following procedural guidance outlines personal protective equipment (PPE) requirements, operational protocols, and disposal plans to ensure a safe laboratory environment.

Immediate Safety and Hazard Information

Fraxinellone presents several health hazards that necessitate careful handling. It is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Studies have indicated that **Fraxinellone** can cause liver damage (hepatotoxicity) by inducing oxidative stress[2][3]. While there is no conclusive evidence of carcinogenicity, direct contact may lead to mild irritation of the skin or eyes[4].

Key Hazards:

- Acute Oral Toxicity: Harmful if swallowed[1][5][6]. The oral LD50 in rats is 274 mg/kg[7].
- Hepatotoxicity: Can induce liver injury through the activation of the JNK/P53 pathway due to oxidative stress[2][3].
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects[1].

- Irritation: May cause mild irritation upon inhalation or skin contact[4].

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the specific PPE required for the planned procedures. The following table outlines the minimum recommended PPE for handling **Fraxinellone**.

Body Part	PPE Requirement	Specifications & Rationale
Hands	Double Gloving (Chemotherapy-grade)	Wear two pairs of powder-free, chemotherapy-rated gloves. Thicker gloves generally offer better protection[8]. Change gloves every 30-60 minutes or immediately if contamination is suspected or damage occurs[8]. PVC gloves are not recommended due to poor chemical resistance[8].
Eyes/Face	Safety Goggles & Face Shield	Use safety goggles with side shields to protect against splashes[1]. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body	Chemical-Resistant Gown/Coverall	Wear a disposable, solid-front, back-closing gown made of a low-permeability fabric. Ensure cuffs are tucked into the inner glove[8]. For larger quantities or high-risk procedures, impervious chemical-resistant coveralls are necessary[1][9][10].
Respiratory	NIOSH-approved Respirator	A respirator is required when handling the powder form outside of a containment device (e.g., chemical fume hood) to prevent inhalation of dust or aerosols[1]. For weighing and preparing solutions, a Class II Biosafety

Cabinet (BSC) or a chemical fume hood should be used[11].

Feet

Closed-toe Shoes & Shoe Covers

Wear closed-toe, chemical-resistant shoes. Disposable shoe covers should be used in areas where Fraxinellone is handled and removed upon exiting the area.

Operational Plan: Step-by-Step Handling Guide

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety.

Preparation and Pre-Handling

- Designated Area: All work with **Fraxinellone** must be conducted in a designated area, such as a chemical fume hood or a Class II BSC, to control airborne particles[11].
- Gather Materials: Assemble all necessary equipment, including PPE, spill kit, and waste containers, before handling the compound.
- Review SDS: Read the Safety Data Sheet (SDS) for **Fraxinellone** prior to beginning work[1].

Handling Fraxinellone Powder

- Weighing: Carefully weigh the powder on a tared weigh boat inside a chemical fume hood or other ventilated enclosure.
- Solution Preparation: When preparing solutions, add the solvent to the **Fraxinellone** powder slowly to avoid generating dust.

Post-Handling Procedures

- Decontamination: Wipe down all work surfaces, equipment, and balances with an appropriate deactivating agent (if available) or a cleaning solution (e.g., 70% ethanol) after each use.

- **PPE Removal:** Remove PPE in the correct order to prevent cross-contamination: outer gloves, gown, shoe covers, face shield/goggles, inner gloves, and respirator. Never wear PPE outside of the designated handling area.
- **Hand Washing:** Wash hands thoroughly with soap and water immediately after removing all PPE[8].

Disposal Plan: Waste Management

Proper segregation and disposal of **Fraxinellone** waste are crucial to protect personnel and the environment.

Waste Segregation

- **Bulk Waste:** Any material heavily contaminated with **Fraxinellone** (e.g., unused compound, grossly contaminated items, spill cleanup materials) must be disposed of as hazardous chemical waste in a designated, sealed, and labeled container (e.g., a black RCRA container)[12]. Do not mix this waste with other laboratory waste streams[12].
- **Trace Waste:** Items with minimal contamination (e.g., used gloves, gowns, bench paper) should be placed in a clearly marked "Trace Hazardous Drug Waste" container (e.g., a yellow sharps container or bag)[12].
- **Sharps:** Needles and syringes that have contacted **Fraxinellone** must be disposed of in a puncture-resistant sharps container designated for hazardous chemical waste[12].

Disposal Procedure

- **Container Management:** Keep all waste containers closed except when adding waste.
- **Labeling:** Ensure all waste containers are clearly labeled with "Hazardous Waste," the name "**Fraxinellone**," and the associated hazards.
- **Pickup:** Arrange for hazardous waste pickup through your institution's Environmental Health & Safety (EH&S) department. Do not dispose of any **Fraxinellone**-contaminated waste in regular trash or down the drain[1].

Quantitative Data Summary

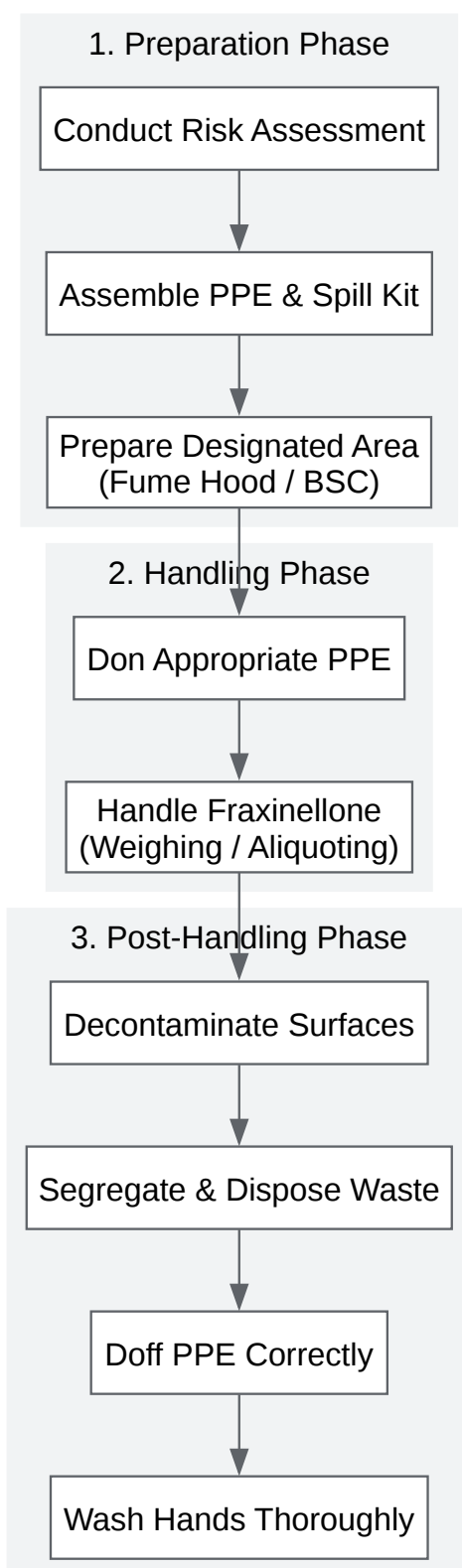
The following table summarizes key quantitative data for **Fraxinellone**.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₆ O ₃	[7][13][14]
Molecular Weight	232.27 g/mol	[6][7][15]
Melting Point	114 - 118 °C	[6][7]
Boiling Point	372.9 ± 30.0 °C (at 760 mmHg)	[7]
Acute Toxicity (Oral, Rat)	LD50: 274 mg/kg	[7]
Solubility	DMSO: ~30-46 mg/mL DMF: ~30 mg/mL Ethanol: ~25 mg/mL	[14][15]
Storage Temperature	Powder: -20°C In Solvent: -80°C	[1]

Visualized Workflow and Pathway

Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Fraxinellone** in a laboratory setting.

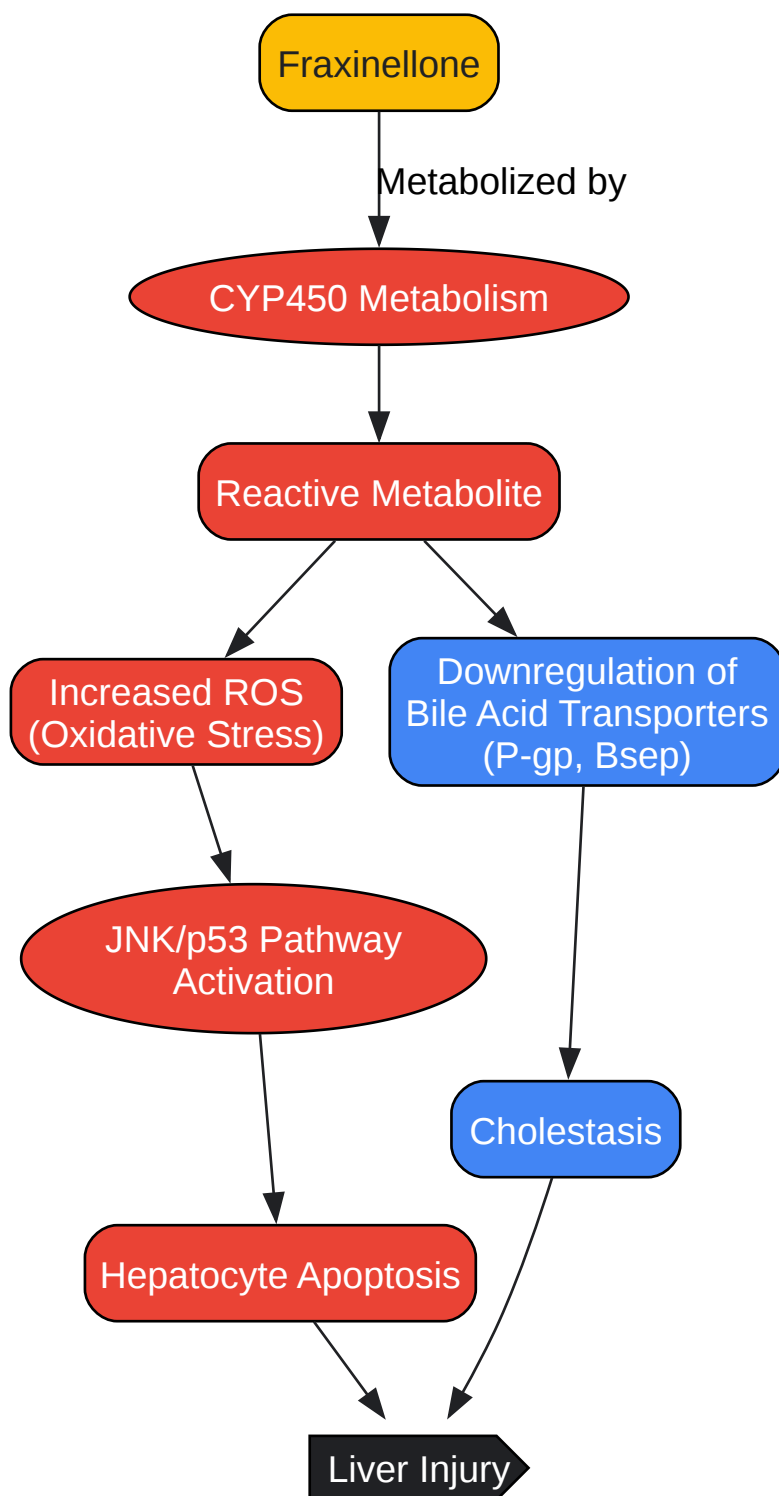


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Caption: Standard operational workflow for handling **Fraxinellone**.

Mechanism of Hepatotoxicity

Fraxinellone is metabolized by cytochrome P450 (CYP450) enzymes, which can lead to liver cell injury. This diagram outlines the molecular pathway of **Fraxinellone**-induced hepatotoxicity.



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Caption: Signaling pathway of **Fraxinellone**-induced hepatotoxicity.

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